

Application Note: High-Performance Synthesis of 4-(2-Ethylphenoxy)-3-methylaniline

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Compound of Interest

Compound Name: 4-(2-Ethylphenoxy)-3-methylaniline

CAS No.: 946663-58-7

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Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **4-(2-Ethylphenoxy)-3-methylaniline**, a critical "privileged scaffold" in medicinal chemistry.^{[1][2]} This diaryl ether motif is frequently incorporated into Type II kinase inhibitors (e.g., targeting c-Met, VEGFR, or PDGFR) and HIV non-nucleoside reverse transcriptase inhibitors (NNRTIs).^[2]

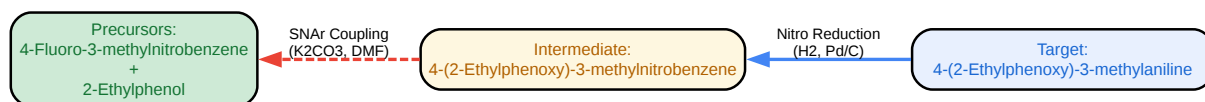
The guide provides a validated two-step synthetic route:

- Nucleophilic Aromatic Substitution (S_NAr): Coupling of 2-ethylphenol with 4-fluoro-3-methylnitrobenzene.^{[1][2]}
- Catalytic Hydrogenation: Chemoselective reduction of the nitro intermediate to the target aniline.^[2]

Designed for medicinal chemists and process development scientists, this protocol emphasizes impurity control, reaction monitoring, and safety compliance.^[2]

Retrosynthetic Analysis

The synthesis is best approached via a disconnection of the ether linkage and the reduction of the aniline nitrogen. The presence of the electron-withdrawing nitro group in the precursor is essential to activate the aromatic ring for the SNAr coupling.



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Figure 1: Retrosynthetic strategy leveraging the activating nature of the nitro group for ether formation.[2]

Experimental Protocol

Step 1: Synthesis of 4-(2-Ethylphenoxy)-3-methylnitrobenzene

Reaction Type: Nucleophilic Aromatic Substitution (SNAr) Mechanism: Addition-Elimination via Meisenheimer Complex.[1][2]

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6]	Role
4-Fluoro-3-methylnitrobenzene	155.13	1.0	Electrophile
2-Ethylphenol	122.16	1.1	Nucleophile
Potassium Carbonate (K ₂ CO ₃)	138.21	2.0	Base
DMF (Anhydrous)	-	5-10 vol	Solvent

Procedure

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser. Flush with nitrogen (N₂).^[1]
- Charging: Add 4-Fluoro-3-methylnitrobenzene (10.0 g, 64.5 mmol) and 2-Ethylphenol (8.67 g, 71.0 mmol) to the flask.
- Solvent: Add anhydrous DMF (100 mL). Stir until dissolved.
- Base Addition: Add K₂CO₃ (17.8 g, 129 mmol) in a single portion.
 - Note: The reaction is heterogeneous.^{[1][2]} Efficient stirring is critical.^{[1][2]}
- Reaction: Heat the mixture to 90°C under N₂ atmosphere. Monitor by TLC (Hexane/EtOAc 4:1) or LCMS.^{[1][2][7]}
 - Expectation: Complete conversion typically occurs within 4–6 hours.^{[1][2]} The product will appear less polar than the phenol.^[2]
- Workup:
 - Cool the mixture to room temperature.
 - Pour into ice-water (500 mL) with vigorous stirring. The product should precipitate as a yellow/orange solid.^[2]
 - If solid forms: Filter, wash with water (3 x 50 mL) and hexanes (2 x 30 mL) to remove excess phenol.^{[1][2]}
 - If oil forms: Extract with Ethyl Acetate (3 x 100 mL).^[1] Wash combined organics with 1M NaOH (to remove unreacted phenol), water, and brine.^[2] Dry over MgSO₄ and concentrate.
- Yield: Expected yield: 85–95%.

Step 2: Reduction to 4-(2-Ethylphenoxy)-3-methylaniline

Reaction Type: Heterogeneous Catalytic Hydrogenation.^[1]

Reagents & Materials

Reagent	Role
Nitro Intermediate (from Step 1)	Substrate
10% Pd/C (50% wet)	Catalyst (10 wt% loading)
Methanol (MeOH)	Solvent
Hydrogen (H ₂)	Reducing Agent (Balloon or Parr shaker)

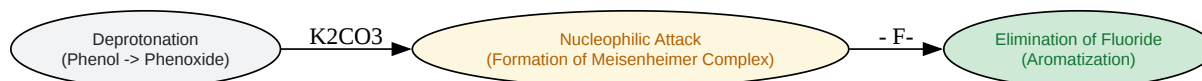
Procedure

- Setup: In a hydrogenation vessel (or thick-walled flask), dissolve the Nitro intermediate (10.0 g) in MeOH (100 mL).
- Catalyst Addition: Carefully add 10% Pd/C (1.0 g).
 - Safety: Pd/C is pyrophoric.^{[1][2]} Add under an inert blanket (N₂ or Argon).^[1] Do not add to dry solvent; wet the catalyst with a small amount of water or toluene if weighing separately.^[2]
- Hydrogenation:
 - Purge the vessel with N₂ (3 cycles), then with H₂ (3 cycles).^{[1][2]}
 - Stir vigorously under H₂ atmosphere (1 atm balloon is usually sufficient; 30-50 psi in a Parr shaker accelerates kinetics).
 - Time: 2–12 hours at Room Temperature (RT).
- Monitoring: Monitor by LCMS. The nitro peak (M+) will disappear, replaced by the aniline peak (M-30+2 = M-28 mass shift? No, -O₂ +H₂ = -32 + 2 = -30 mass shift.^{[1][2]} Correction: Nitro (-NO₂) to Amine (-NH₂) is a loss of 30 Da and gain of 2 Da, resulting in M-30 mass change? No.
 - Calculation: NO₂ (46) -> NH₂ (16).^[1] Mass difference = -30.^{[1][2]}

- Check: C₁₅H₁₅NO₃ (Nitro) MW ~257.[1] C₁₅H₁₇NO (Anine) MW ~227.[1] Delta = 30.[1][2] Correct.
- Workup:
 - Filter the mixture through a pad of Celite to remove the catalyst.[2]
 - Wash the pad with MeOH.[1][2]
 - Concentrate the filtrate under reduced pressure.[1][2]
- Purification:
 - The crude aniline is often pure enough for the next step.[2]
 - If necessary, purify via flash chromatography (Hexane/EtOAc 0-30% gradient) or recrystallize from Ethanol/Water.[1][2]
- Yield: Expected yield: 90–98%.

Mechanism of Action (S_NAr)

The formation of the ether linkage is the rate-determining step.[1] The nitro group at the para position withdraws electron density, making the carbon-fluorine bond susceptible to nucleophilic attack by the phenoxide ion.[2]



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Figure 2: Mechanistic pathway for the ether synthesis.[1]

Analytical Characterization (Expected Data)

For **4-(2-Ethylphenoxy)-3-methylaniline** (C₁₅H₁₇NO):

- Physical State: Off-white to pale brown solid.[1][2]

- Molecular Weight: 227.31 g/mol .[1][2]
- ^1H NMR (400 MHz, DMSO- d_6):
 - δ 6.8–7.2 (m, 4H, Phenoxy ring protons).[2]
 - δ 6.6 (d, 1H, Aniline ring, ortho to methyl).[2]
 - δ 6.4 (s, 1H, Aniline ring, ortho to amine).[2]
 - δ 6.3 (d, 1H, Aniline ring, ortho to ether).[2]
 - δ 4.8 (s, 2H, $-\text{NH}_2$, broad exchangeable).[2]
 - δ 2.5 (q, 2H, $-\text{CH}_2-\text{CH}_3$).[1][2]
 - δ 2.1 (s, 3H, Ar- CH_3).[2]
 - δ 1.1 (t, 3H, $-\text{CH}_2-\text{CH}_3$).[1][2]
- LCMS: ESI+ m/z = 228.1 $[\text{M}+\text{H}]^+$.[1]

Application in Drug Discovery

This aniline is a versatile building block.[1][2][6] The most common derivatization is the formation of biaryl urea kinase inhibitors.[2]

General Protocol for Urea Synthesis:

- Dissolve **4-(2-Ethylphenoxy)-3-methylaniline** (1.0 equiv) in DCM.[1][2]
- Add an isocyanate ($\text{R}-\text{NCO}$, 1.0 equiv) or use Triphosgene/CDI to activate the aniline if coupling with another amine.[1][2]
- Stir at RT for 2–16 h.
- Isolate the precipitated urea or purify by chromatography.[1][2]

Safety & Handling

- Nitroaromatics: Potentially explosive if heated dry; handle intermediates with care.^{[1][2]}
- Anilines: Toxic by inhalation and skin absorption.^{[1][2]} May cause methemoglobinemia.^{[1][2]} Use double nitrile gloves and work in a fume hood.^{[1][2]}
- Palladium on Carbon: Pyrophoric.^{[1][2]} Keep wet with water/solvent.^{[1][2]} Dispose of in a dedicated metal waste container.

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